

discovery and history of 5-Methyl-5-nonanol

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Compound of Interest

Compound Name: 5-Methyl-5-nonanol

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5-Methyl-5-nonanol: A Technical Guide

Introduction

5-Methyl-5-nonanol is a tertiary alcohol that, while not having a storied history of a singular "discovery," represents a classic example of a molecule synthesized through well-established principles of organic chemistry. Its existence and preparation are a direct result of the development of powerful carbon-carbon bond-forming reactions, most notably the Grignard reaction. This guide provides a comprehensive overview of **5-Methyl-5-nonanol**, focusing on its chemical and physical properties, a detailed experimental protocol for its synthesis, and its characterization data. The content is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require a technical understanding of this compound.

Chemical and Physical Properties

The fundamental properties of **5-Methyl-5-nonanol** are summarized in the tables below, providing a ready reference for laboratory applications.

Table 1: General and Physical Properties

Property	Value	Source
IUPAC Name	5-methylnonan-5-ol	[1]
Synonyms	2-Butyl-2-hexanol, Di-n-butyl methyl carbinol	[1] [2] [3]
CAS Number	33933-78-7	[1] [2]
Molecular Formula	C ₁₀ H ₂₂ O	[1] [2] [3]
Molecular Weight	158.28 g/mol	[1] [2]
Density	0.82 g/cm ³	[4]
Boiling Point	201.3 °C at 760 mmHg	[4]
Refractive Index	1.434	[4]
logP (Octanol/Water)	3.11780	[4]

Table 2: Spectroscopic Data

Spectrum Type	Key Features	Source
IR (Infrared)	Broad peak characteristic of an O-H stretch (alcohol), peaks for C-H stretching and bending. Available on NIST WebBook and PubChem.	[1] [2]
Mass Spec (GC-MS)	Molecular ion peak and fragmentation pattern consistent with the structure. Data available from NIST.	[1] [2]
¹ H NMR	Signals corresponding to the different proton environments in the molecule. Data available on PubChem.	[1]
¹³ C NMR	Signals corresponding to the different carbon environments in the molecule. Data available on PubChem.	[1]

Synthesis of 5-Methyl-5-nonanol via Grignard Reaction

The most common and efficient method for the synthesis of **5-Methyl-5-nonanol** is the Grignard reaction. This powerful organometallic reaction allows for the formation of a new carbon-carbon bond. In this case, a Grignard reagent, butylmagnesium bromide, acts as a nucleophile, attacking the electrophilic carbonyl carbon of a ketone, 2-hexanone. A subsequent acidic workup protonates the resulting alkoxide to yield the final tertiary alcohol product.

Experimental Protocol

Materials:

- Magnesium turnings

- 1-Bromobutane
- Anhydrous diethyl ether
- 2-Hexanone
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Iodine crystal (for initiation)

Procedure:

- Preparation of the Grignard Reagent (Butylmagnesium Bromide):
 - A three-necked round-bottom flask, equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, is flame-dried to ensure all moisture is removed.
 - Magnesium turnings are added to the flask, along with a small crystal of iodine to activate the magnesium surface.
 - A solution of 1-bromobutane in anhydrous diethyl ether is added dropwise to the magnesium suspension under a nitrogen atmosphere.
 - The reaction is initiated, if necessary, with gentle heating. The addition is continued at a rate that maintains a gentle reflux.
 - After the addition is complete, the mixture is refluxed for an additional 30 minutes to ensure the complete formation of the Grignard reagent.
- Reaction with 2-Hexanone:
 - A solution of 2-hexanone in anhydrous diethyl ether is added dropwise to the freshly prepared Grignard reagent at 0 °C (using an ice bath).
 - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the reaction proceeds to completion.

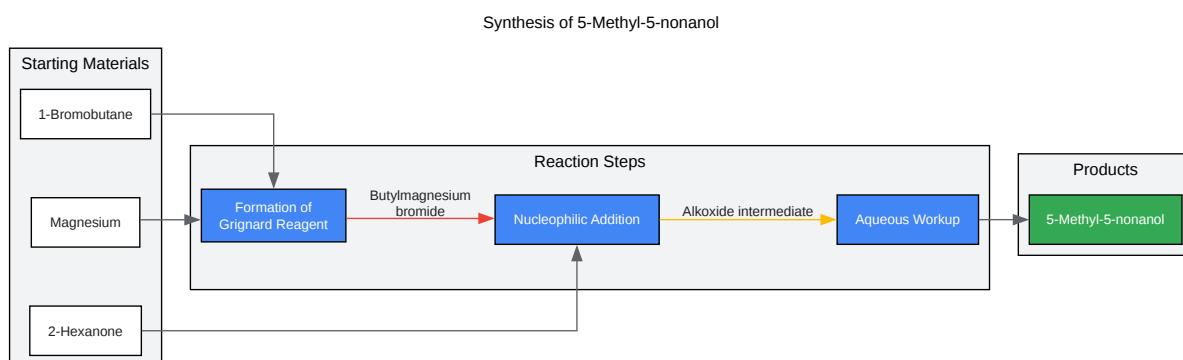
- Workup and Purification:

- The reaction mixture is cooled in an ice bath and quenched by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride.
- The resulting mixture is transferred to a separatory funnel, and the organic layer is separated.
- The aqueous layer is extracted twice with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- The crude product can be further purified by distillation to yield pure **5-Methyl-5-nonanol**.

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **5-Methyl-5-nonanol** via the Grignard reaction.



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Caption: Workflow for the synthesis of **5-Methyl-5-nonanol**.

Reaction Pathway

The chemical transformation occurring during the synthesis is depicted in the following diagram.

Grignard Reaction Pathway

2-Hexanone + Butylmagnesium bromide

1. Diethyl Ether



Magnesium alkoxide intermediate

2. H_3O^+ (Workup)



5-Methyl-5-nonanol

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Caption: Chemical pathway for the Grignard synthesis.

Conclusion

5-Methyl-5-nonanol serves as an excellent model for understanding the synthesis and properties of tertiary alcohols. While it lacks a singular historical discovery narrative, its study

provides valuable insights into fundamental organic synthesis methodologies that are critical for the development of new chemical entities. This guide has provided the essential technical data and a detailed experimental protocol to facilitate its synthesis and characterization in a laboratory setting.

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